

# Essential Safety and Operational Guide for Signal Enhancer Hikari

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: Signal Enhancer Hikari

Cat. No.: B1191876

[Get Quote](#)

This guide provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals using **Signal Enhancer Hikari**. The following procedures are designed to ensure the safe and effective use of this reagent in laboratory settings.

## Product Information and Storage

**Signal Enhancer Hikari** is a ready-to-use reagent designed to enhance antigen-antibody reactions in various immunoassays, including Western Blotting, ELISA, and immunostaining.[1][2][3][4][5] It is typically supplied as two separate solutions: Solution A for the dilution of primary antibodies and Solution B for the dilution of secondary antibodies.[3][6]

Storage Conditions:

Product Name	Storage Temperature	Light Sensitivity
Signal Enhancer Hikari (all variants)	4°C	Shield from light

Upon receipt, it is crucial to store the product at 4°C and protect it from light to maintain its efficacy.[7]

## Personal Protective Equipment (PPE) and Safety Precautions

While specific hazard information from a Safety Data Sheet (SDS) is not publicly available, standard laboratory safety protocols should be strictly followed when handling **Signal Enhancer Hikari**.

Recommended Personal Protective Equipment:

PPE Category	Item
Hand Protection	Nitrile or latex gloves
Eye Protection	Safety glasses or goggles
Body Protection	Laboratory coat

General Safety Precautions:

- Avoid contact with eyes, skin, and clothing.
- Do not ingest or inhale.
- Work in a well-ventilated area.
- Wash hands thoroughly after handling.
- In case of accidental contact, rinse the affected area immediately with copious amounts of water.

## Experimental Protocols: Western Blotting and ELISA

**Signal Enhancer Hikari** is designed to replace conventional antibody diluents like TBS or PBS.[1][3] No additional steps are required in the standard workflow.[1]

Western Blotting Protocol Outline:

- Separate proteins via electrophoresis and transfer them to a membrane (nitrocellulose or PVDF).
- Block the membrane using a suitable blocking reagent.
- Dilute the primary antibody with **Signal Enhancer Hikari** Solution A.
- Incubate the membrane with the diluted primary antibody.
- Wash the membrane.
- Dilute the secondary antibody with **Signal Enhancer Hikari** Solution B.
- Incubate the membrane with the diluted secondary antibody.
- Wash the membrane.
- Proceed with the detection protocol.

ELISA Protocol Outline:

- Prepare the ELISA plate.
- Block the wells with a suitable blocking reagent.
- Dilute the primary antibody with **Signal Enhancer Hikari** Solution A.
- Add the diluted primary antibody to the wells and incubate.
- Wash the wells.
- Dilute the secondary antibody with **Signal Enhancer Hikari** Solution B.
- Add the diluted secondary antibody to the wells and incubate.

- Wash the wells.
- Proceed with the detection protocol.

For detailed, step-by-step experimental procedures, please refer to the product's technical datasheet.

## Disposal Plan

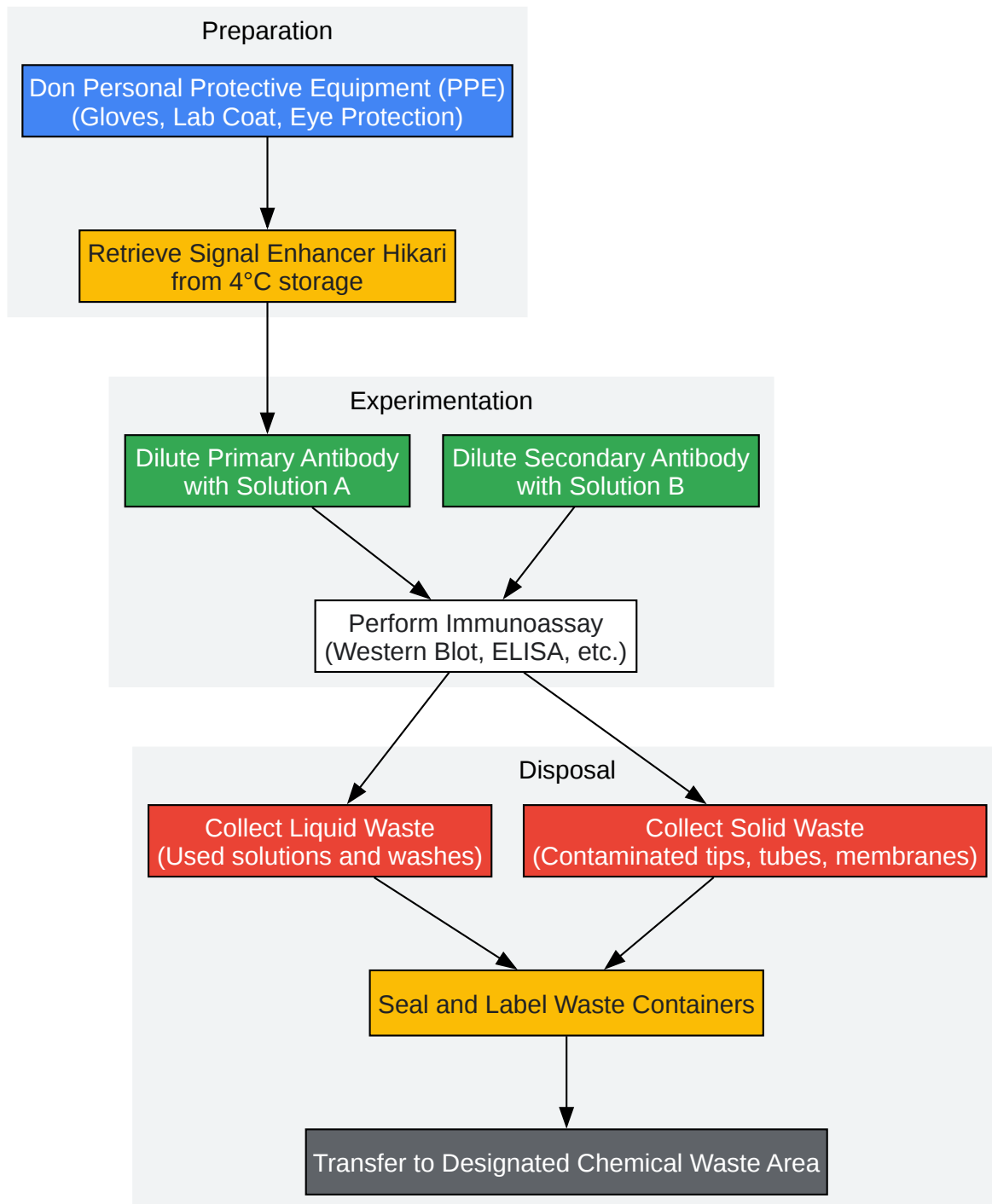
As the specific chemical composition is proprietary, **Signal Enhancer Hikari** and any contaminated materials should be disposed of in accordance with local, state, and federal regulations for chemical waste.

Disposal Guidelines:

- **Liquid Waste:** Collect all used **Signal Enhancer Hikari** solutions and subsequent wash buffers in a designated, sealed chemical waste container.
- **Solid Waste:** Dispose of contaminated materials such as pipette tips, tubes, and membranes in a designated solid chemical waste container.
- **Labeling:** Clearly label waste containers with "Chemical Waste" and a general description of the contents (e.g., "Aqueous solution with biological and chemical reagents").
- **Consult:** Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

## Workflow for Safe Handling and Disposal of Signal Enhancer Hikari

Safe Handling and Disposal Workflow for Signal Enhancer Hikari



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **Signal Enhancer Hikari**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. nacalai.com \[nacalai.com\]](https://nacalai.com)
- [2. Nacalai USA, Inc. | Product | Signal Enhancer HIKARI \[nacalaiusa.com\]](https://nacalaiusa.com)
- [3. Signal Enhancer HIKARI for Western Blotting and ELISA | Products | NACALAI TESQUE, INC. \[nacalai.com\]](https://nacalai.com)
- [4. nacalai.com \[nacalai.com\]](https://nacalai.com)
- [5. Nacalai USA, Inc. | Product | Antibody Diluent: Signal Enhancer HIKARI for Immunostain \[nacalaiusa.com\]](https://nacalaiusa.com)
- [6. Signal Enhancer HIKARI for Western Blotting and ELISA | ナカライテスク株式会社 \[nacalai.co.jp\]](https://nacalai.co.jp)
- [7. nacalaiusa.com \[nacalaiusa.com\]](https://nacalaiusa.com)
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Signal Enhancer Hikari]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1191876/docs#essential-safety-and-operational-guide-for-signal-enhancer-hikari\]](https://www.benchchem.com/product/b1191876/docs#essential-safety-and-operational-guide-for-signal-enhancer-hikari)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)